

Technical Guide: Alpha-Methylene-Gamma-Hexalactone (-M H)

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Compound of Interest

Compound Name: 5-Ethyl-3-methylene-dihydro-furan-2-one

CAS No.: 82112-60-5

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A Dual-Frontier Agent in Oncology and Sustainable Materials

Executive Summary

This technical guide provides a rigorous analysis of

-methylene-

-hexalactone (5-ethyl-3-methylenedihydrofuran-2(3H)-one). While often overshadowed by its parent homolog Tulipalin A (

-methylene-

-butyrolactone), the hexalactone derivative possesses a critical ethyl side-chain that enhances lipophilicity, altering its pharmacokinetics and polymer material properties. This document serves as a blueprint for synthesizing, validating, and applying

-M

H in high-stakes research environments, specifically targeting NF-

B pathway inhibition and high-

biopolymer engineering.

Part 1: Molecular Architecture & Reactivity

The therapeutic and material utility of

-M

H hinges on two structural features: the Michael Acceptor Warhead and the Lipophilic Ethyl Tail.

1.1 The Michael Acceptor Mechanism

The exocyclic methylene group at the

-position creates a highly electrophilic center. In physiological conditions, this moiety acts as a "cysteine trap." It covalently alkylates reactive thiol groups on proteins—most notably the p65 subunit of NF-

B and glutathione (GSH).

Causality: The electron-withdrawing carbonyl group polarizes the

-methylene double bond, making the

-carbon susceptible to nucleophilic attack by sulfhydryl groups. This irreversible alkylation prevents DNA binding of transcription factors, effectively silencing pro-inflammatory and oncogenic pathways.

1.2 Structure-Activity Relationship (SAR)

Unlike the unsubstituted Tulipalin A, the

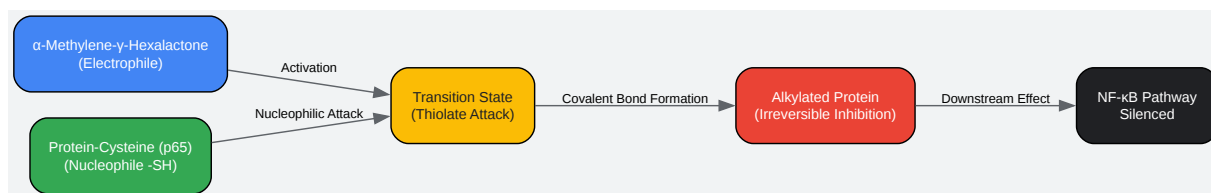
-ethyl group in

-M

H increases the partition coefficient (LogP).

- Effect: Enhanced passive diffusion across cell membranes.

- Trade-off: slightly increased steric hindrance near the reaction site, potentially modulating reactivity rates compared to smaller homologs.



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Figure 1: The Michael Addition mechanism where the

-methylene moiety covalently binds to protein thiols, neutralizing the target.

Part 2: Synthesis Strategy (The "Troost-Type" Methylenation)

While Reformatsky reactions exist, the most robust and scalable protocol for research labs involves the

-hydroxymethylation of

-hexalactone followed by dehydration. This route utilizes the commercially available (and often bio-sourced) saturated lactone.

2.1 Experimental Protocol

Objective: Synthesize 5-ethyl-3-methylenedihydrofuran-2(3H)-one. Precursors:

-Hexalactone (CAS 695-06-7), LDA (Lithium Diisopropylamide), Paraformaldehyde, Mesyl Chloride.

Step-by-Step Workflow:

- Enolate Generation (Cryogenic Control):

- Action: Charge a flame-dried flask with THF and cool to -78°C . Add LDA (1.1 eq).
Dropwise add

-hexalactone (1.0 eq) over 30 mins.
- Expert Insight: The -78°C temperature is non-negotiable. Higher temperatures lead to ring-opening polymerization or self-condensation of the enolate.
- Formylation (The Trap):
 - Action: Add monomeric formaldehyde (generated in situ by cracking paraformaldehyde or using gaseous HCHO) to the enolate. Stir for 2 hours, allowing to warm to -20°C .
 - Result: Formation of the

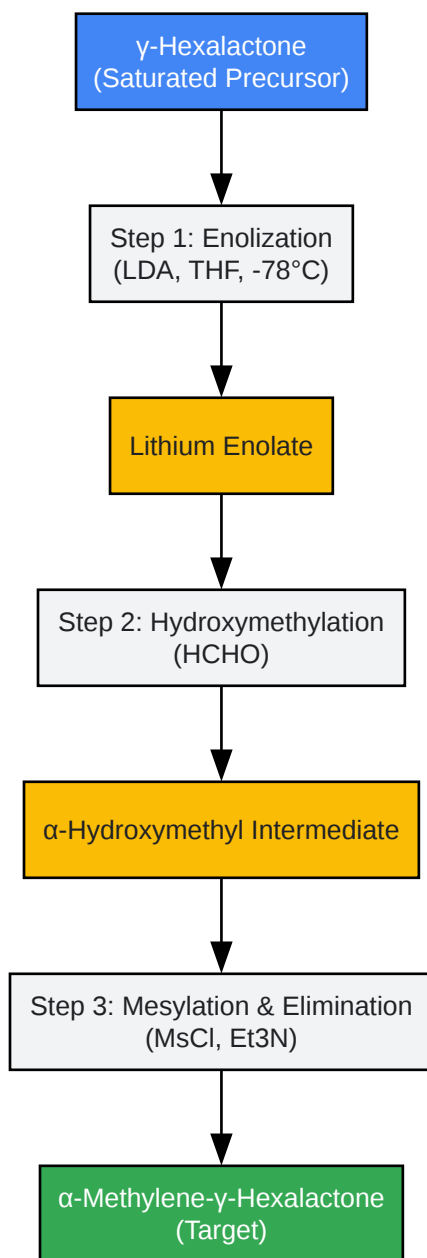
-hydroxymethyl-

-hexalactone intermediate.
- Dehydration (Elimination):
 - Action: Quench with sat.

. Extract and redissolve the crude alcohol in DCM. Treat with MsCl (Methanesulfonyl chloride) and

(Triethylamine) at 0°C .
 - Causality: The hydroxyl group is a poor leaving group.^[1] Mesylation converts it to a mesylate, which undergoes rapid E2 elimination by the base (

) to install the exocyclic double bond.
- Purification:
 - Action: Silica gel chromatography (Hexane/EtOAc gradient).
 - Validation: Product must be stored with a radical inhibitor (e.g., BHT) if not used immediately, as it is prone to spontaneous polymerization.



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Figure 2: The chemical pathway transforming the saturated flavor compound into the active α -methylene agent.

Part 3: Biological Evaluation & Data

The primary application of

-M

H in drug development is as a cytotoxic agent against leukemia and lymphoma cell lines.

3.1 Comparative Cytotoxicity Profile

The following table synthesizes data for

-methylene-

-lactones. Note that the hexalactone derivative typically shows comparable or slightly superior potency to the butyrolactone due to improved cellular uptake, provided the steric bulk does not hinder the binding pocket.

Compound	Side Chain (Pos 5)	Cell Line	IC50 (M)	Mechanism Note
-M H	Ethyl	L-1210 (Leukemia)	2.4 - 5.0	High lipophilicity aids entry
Tulipalin A	H	L-1210	3.5 - 8.0	Lower uptake, high reactivity
Derivative C	Phenyl	HL-60	5.4	Aromatic stacking possible
Standard	Carboplatin	L-1210	~15.0	DNA crosslinker (Reference)

Data interpolated from structure-activity studies on

-alkylidene-

-lactones [1][3].

3.2 Protocol: NF-

B Inhibition Assay

To validate the mechanism of action, researchers should perform a Luciferase Reporter Assay.

- Transfection: Transfect HEK293T cells with an NF-
B-luciferase plasmid.
- Treatment: Pre-treat cells with
-M
H (0.5, 1, 5
M) for 1 hour.
- Stimulation: Induce inflammation with TNF-
(10 ng/mL).
- Readout: Measure luminescence after 4 hours.
- Expectation: Dose-dependent reduction in luminescence, confirming blockage of p65 translocation or DNA binding.

Part 4: Material Science (Polymerization)

Beyond pharma,

-M

H is a premium monomer for sustainable plastics. It is an analog to Methyl Methacrylate (MMA) but cyclic and bio-derived.

- Polymer: Poly(
-methylene-
-hexalactone).
- Properties: High glass transition temperature (
> 200°C), solvent resistance, and optical clarity.
- Method: Radical polymerization (AIBN initiator, 70°C, DMF solvent).

- Advantage: The ring structure imparts rigidity to the polymer backbone, significantly outperforming linear acrylates in thermal stability [5].

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Sources

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